

# Fmoc-Gly-OH-2-<sup>13</sup>C,<sup>15</sup>N molecular structure and weight.

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## Compound of Interest

Compound Name: Fmoc-Gly-OH-2-<sup>13</sup>C,<sup>15</sup>N

Cat. No.: B12061815

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## In-Depth Technical Guide: Fmoc-Gly-OH-2-<sup>13</sup>C,<sup>15</sup>N

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure and weight of Fmoc-Gly-OH isotopically labeled with Carbon-13 at the alpha-carbon and Nitrogen-15. This information is critical for a variety of research applications, including peptide synthesis, metabolic labeling, and mass spectrometry-based proteomics.

### Molecular Structure and Weight

Fmoc-Gly-OH, or N-(9-Fluorenylmethoxycarbonyl)glycine, is a derivative of the amino acid glycine, where the amino group is protected by a fluorenylmethoxycarbonyl (Fmoc) group.<sup>[1][2][3]</sup> The specific isotopic labeling in **Fmoc-Gly-OH-2-<sup>13</sup>C,<sup>15</sup>N** involves the substitution of the naturally abundant isotopes with heavier, stable isotopes at defined positions.

The molecular formula for the unlabeled Fmoc-Gly-OH is C<sub>17</sub>H<sub>15</sub>NO<sub>4</sub>.<sup>[1][4]</sup> The labeling introduces one Carbon-13 (<sup>13</sup>C) atom and one Nitrogen-15 (<sup>15</sup>N) atom.

### Quantitative Data Summary

Property	Value
Molecular Formula (Unlabeled)	C <sub>17</sub> H <sub>15</sub> NO <sub>4</sub>
Molecular Formula (Labeled)	C <sub>16</sub> <sup>13</sup> CH <sub>15</sub> <sup>15</sup> NO <sub>4</sub>
Molecular Weight (Unlabeled)	297.31 g/mol
Isotopic Mass of Carbon-13	13.003354835 Da[5]
Isotopic Mass of Nitrogen-15	15.0001088983 Da[6][7]
Calculated Molecular Weight (Labeled)	299.29 g/mol

Calculation of Labeled Molecular Weight:

The molecular weight of the isotopically labeled compound is calculated by summing the masses of its constituent atoms, taking into account the specific isotopes. The standard atomic weights for Carbon, Hydrogen, and Oxygen are 12.011 u, 1.008 u, and 15.999 u, respectively. For the labeled molecule, the mass of one carbon atom is substituted with the mass of <sup>13</sup>C, and the mass of the nitrogen atom is substituted with the mass of <sup>15</sup>N.

## Molecular Structure Visualization

The following diagram illustrates the molecular structure of **Fmoc-Gly-OH-2-<sup>13</sup>C,<sup>15</sup>N**, highlighting the positions of the isotopic labels.

Caption: Molecular structure of **Fmoc-Gly-OH-2-<sup>13</sup>C,<sup>15</sup>N**.

## Experimental Protocols

The determination of the molecular structure and weight of isotopically labeled compounds like **Fmoc-Gly-OH-2-<sup>13</sup>C,<sup>15</sup>N** relies on several key experimental techniques.

### 1. Mass Spectrometry (MS)

- Objective: To determine the precise molecular weight of the labeled compound and confirm the incorporation of the stable isotopes.
- Methodology:

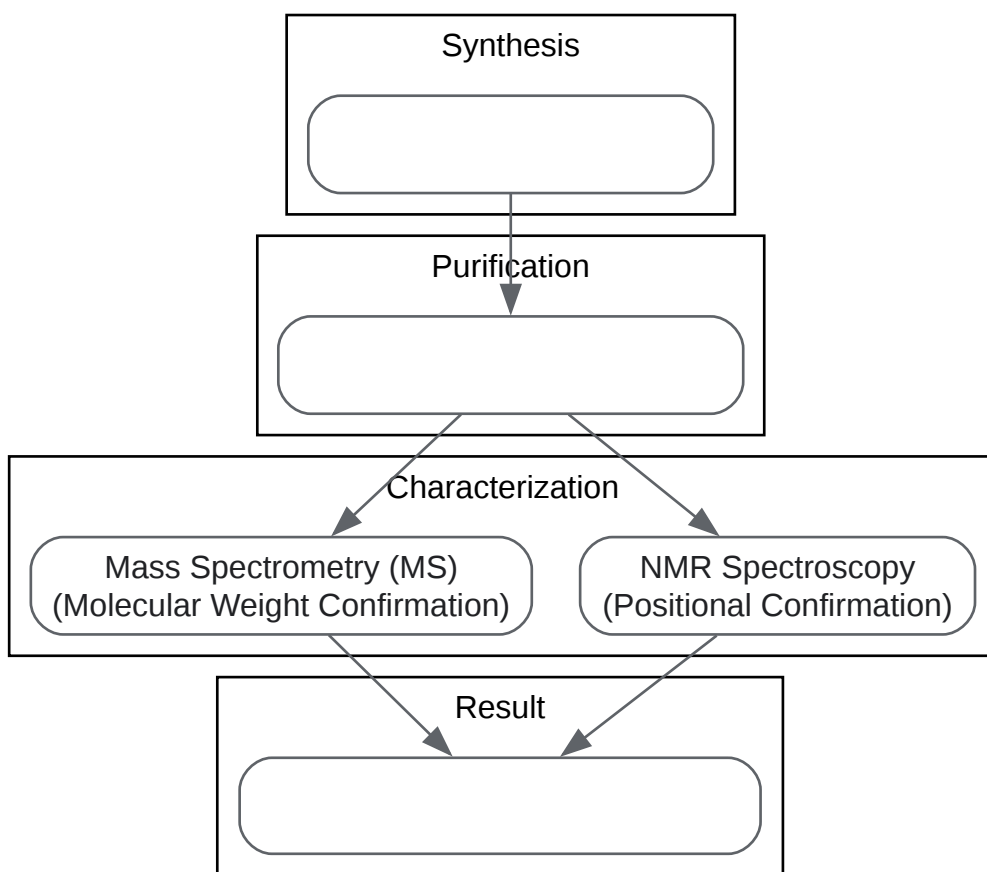
- A sample of **Fmoc-Gly-OH-2-<sup>13</sup>C,<sup>15</sup>N** is ionized using a suitable technique, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- The resulting ions are separated based on their mass-to-charge ratio ( $m/z$ ) in a mass analyzer (e.g., Time-of-Flight, Quadrupole, or Orbitrap).
- The detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum.
- The molecular weight is determined from the peak corresponding to the molecular ion. The observed molecular weight should correspond to the calculated value for the labeled compound.

## 2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the position of the isotopic labels within the molecule.
- Methodology:
  - A solution of the labeled compound is prepared in a suitable deuterated solvent.
  - <sup>13</sup>C NMR and <sup>15</sup>N NMR spectra are acquired.
  - The chemical shifts and coupling constants in the spectra provide information about the chemical environment of the labeled atoms, confirming their position at the alpha-carbon and the amine group, respectively.

## Logical Workflow for Characterization

The following diagram outlines the logical workflow for the characterization of **Fmoc-Gly-OH-2-<sup>13</sup>C,<sup>15</sup>N**.



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Caption: Workflow for the synthesis and characterization of labeled Fmoc-Gly-OH.

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## References

- 1. Fmoc-Gly-OH | C<sub>17</sub>H<sub>15</sub>NO<sub>4</sub> | CID 93124 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Fmoc-Gly-OH ≥98.0% (T) | Sigma-Aldrich [sigmaaldrich.com]
- 4. raybiotech.com [raybiotech.com]

- 5. Carbon-13 - Wikipedia [en.wikipedia.org]
- 6. Nitrogen-15 - isotopic data and properties [chemlin.org]
- 7. Isotope data for nitrogen-15 in the Periodic Table [periodictable.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)